

Safeguarding the Laboratory: Proper Disposal Procedures for ACBI1

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Compound of Interest

Compound Name: ACBI1

Cat. No.: B12374811

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring a safe and compliant laboratory environment. This document provides essential safety and logistical information for the proper disposal of **ACBI1**, a potent and cooperative PROTAC (Proteolysis Targeting Chimera) degrader. Adherence to these procedural guidelines is critical for minimizing risks and preventing environmental contamination.

Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is crucial to be familiar with the immediate safety and handling requirements for **ACBI1**. This includes wearing appropriate Personal Protective Equipment (PPE) and understanding the compound's stability and storage conditions.

Recommended Personal Protective Equipment (PPE):

- **Eye Protection:** Safety glasses with side shields or chemical safety goggles are mandatory to protect against splashes.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber, should be worn. Inspect gloves for any tears or punctures before use.
- **Body Protection:** A laboratory coat must be worn to protect street clothes and skin from contamination.

- Respiratory Protection: If handling the compound as a powder outside of a certified chemical fume hood, a NIOSH-approved respirator may be necessary to prevent inhalation.

Work should always be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.

Quantitative Data for ACBI1

For easy reference, the following table summarizes key quantitative data for **ACBI1**, including storage and solubility information.

Parameter	Value	Source(s)
Molecular Weight	936.10 g/mol	[1][2][3]
CAS Number	2375564-55-7	[1][2][3][4]
Appearance	Solid powder	
Storage (Solid)	-20°C for up to 3 years	[2]
Storage (In Solution)	-20°C for up to 1 month	[2]
Solubility in DMSO	100 mg/mL (106.82 mM)	[1][2][3]
Solubility in Ethanol	2 mg/mL (2.13 mM)	[1][2]
Water Solubility	Insoluble	[1][2]

Experimental Protocols Cited

The disposal procedures outlined below are based on general best practices for chemical laboratory waste and information available for similar PROTAC compounds. Specific institutional and local regulations must always be followed.

Protocol for Segregation and Collection of **ACBI1** Waste:

- Solid Waste:
 - Collect unused **ACBI1** powder and any materials contaminated with solid **ACBI1** (e.g., weighing paper, contaminated gloves, pipette tips) in a dedicated, clearly labeled, and

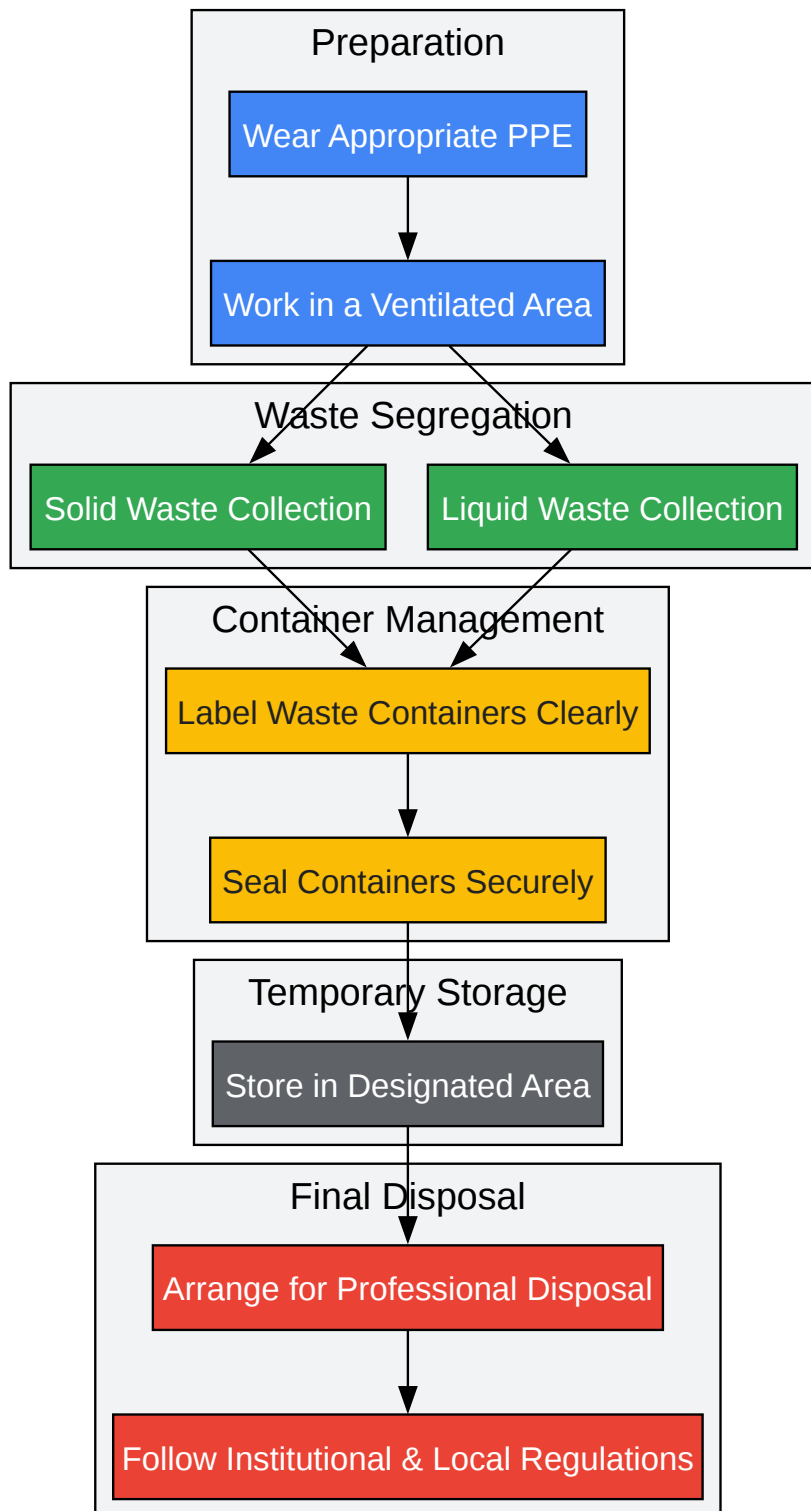
sealable hazardous waste container.

- The container should be made of a material compatible with chemical waste.
- Liquid Waste:
 - Collect solutions containing **ACBI1** (e.g., in DMSO or other organic solvents) in a separate, dedicated, and clearly labeled hazardous waste container for liquid chemical waste.
 - Do not mix **ACBI1** waste with other incompatible chemical waste streams.
 - Ensure the liquid waste container is securely sealed to prevent spills and evaporation.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ACBI1**.

ACBI1 Disposal Workflow

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